

In-depth Technical Guide: 3-Methylisothiazol-4-amine (CAS 53483-97-9)

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Compound of Interest

Compound Name: 3-Methylisothiazol-4-amine

Cat. No.: B1314455

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Disclaimer: Information regarding the specific synthesis, detailed experimental protocols, quantitative biological data, and mechanism of action for **3-Methylisothiazol-4-amine** (CAS 53483-97-9) is limited in publicly accessible scientific literature. This guide provides a comprehensive overview based on available data for the isothiazole scaffold and its derivatives, offering insights into its potential properties and applications for researchers, scientists, and drug development professionals.

Introduction

3-Methylisothiazol-4-amine is a heterocyclic amine belonging to the isothiazole family. The isothiazole ring, a five-membered heterocycle containing nitrogen and sulfur atoms, is a recognized pharmacophore present in a variety of biologically active compounds. Derivatives of the isothiazole nucleus have garnered significant interest in medicinal chemistry due to their diverse therapeutic potential, including antimicrobial, anti-inflammatory, and anticancer activities. This document aims to consolidate the available information on **3-Methylisothiazol-4-amine** and its related structures, providing a foundational resource for further research and development.

Physicochemical Properties

A summary of the known physicochemical properties of **3-Methylisothiazol-4-amine** is presented in Table 1. This data is crucial for understanding its behavior in biological systems and for the design of experimental protocols.

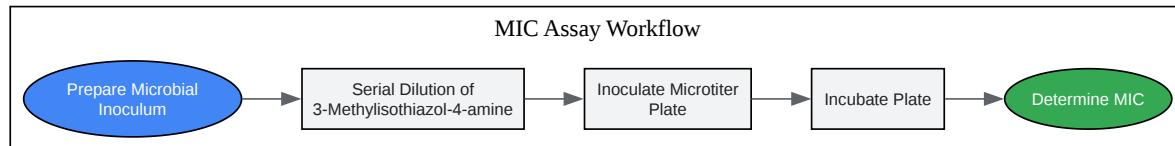
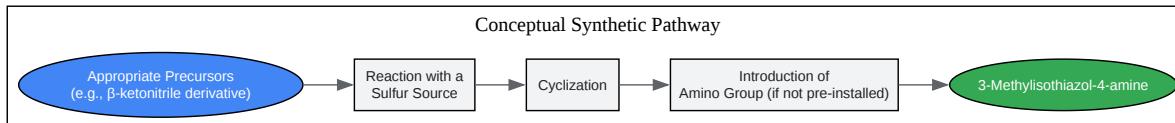
| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 53483-97-9 | - |
| Molecular Formula | C ₄ H ₆ N ₂ S | - |
| Molecular Weight | 114.17 g/mol | - |
| Appearance | Not specified | - |
| Melting Point | Not specified | - |
| Boiling Point | Not specified | - |
| Solubility | Not specified | - |

Synthesis and Characterization

While a specific, detailed synthetic protocol for **3-Methylisothiazol-4-amine** is not readily available, the synthesis of aminoisothiazole derivatives generally follows established heterocyclic chemistry principles. A plausible synthetic approach can be conceptualized based on the synthesis of related isomers and derivatives.

Conceptual Synthetic Workflow

A general workflow for the synthesis of a substituted aminoisothiazole could involve the cyclization of a suitable precursor containing the requisite carbon, nitrogen, and sulfur backbone. The specific starting materials and reaction conditions would be critical in directing the regiochemistry to yield the 4-amino-3-methyl isomer.



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